

2-Bromoacrolein: A Comprehensive Technical Overview for Researchers

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Compound of Interest

Compound Name: **2-Bromoacrolein**

Cat. No.: **B081055**

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For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical reagents is paramount. This technical guide provides an in-depth look at **2-Bromoacrolein**, covering its fundamental properties, nomenclature, and synthesis.

Core Chemical Identity and Nomenclature

2-Bromoacrolein, a reactive unsaturated aldehyde, is a valuable intermediate in organic synthesis. Its structure is characterized by a bromine atom attached to the second carbon of the propenal (acrolein) molecule.^[1] This substitution significantly influences its chemical reactivity.

The standard nomenclature for this compound under the International Union of Pure and Applied Chemistry (IUPAC) system is 2-bromoprop-2-enal.^[2]^[3] However, it is known by a variety of synonyms in commercial and academic literature.

A comprehensive list of these identifiers is provided below:

Type	Identifier
IUPAC Name	2-bromoprop-2-enal[2][3]
Common Name	2-Bromoacrolein[1][4]
CAS Number	14925-39-4[1][4]
Synonyms	2-Bromo-acrylaldehyde, 2-Bromopropenal, 2-Bromo-2-propenal, Acrolein, 2-bromo-, Alpha-Bromoacrolein, α -Bromoacrolein, 2-Bromopropenaldehyde[1][2][3][5][6]

Physicochemical Properties

A summary of the key quantitative data for **2-Bromoacrolein** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₃ H ₃ BrO[1][4]
Molecular Weight	134.96 g/mol [2][4][5]
Density	1.617 g/cm ³ [5]
Boiling Point	149.1 °C at 760 mmHg[5]
Flash Point	97 °C[2][5]
InChI Key	MDSPECLCFVWIGQ-UHFFFAOYSA-N[1][2]
Canonical SMILES	C=C(C=O)Br[7]

Experimental Protocols: Synthesis of 2-Bromoacrolein

The primary method for the synthesis of **2-Bromoacrolein** involves the direct bromination of acrolein.[8] This electrophilic addition reaction is a fundamental process in organic chemistry.

Detailed Methodology: Bromination of Acrolein

Objective: To synthesize **2-Bromoacrolein** via the direct bromination of acrolein.

Materials:

- Acrolein (2-propenal)
- Molecular Bromine (Br_2)
- An appropriate inert solvent (e.g., carbon tetrachloride)
- Reaction vessel equipped with a dropping funnel, stirrer, and temperature control
- Neutralizing agent (e.g., sodium bicarbonate solution)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Distillation apparatus

Procedure:

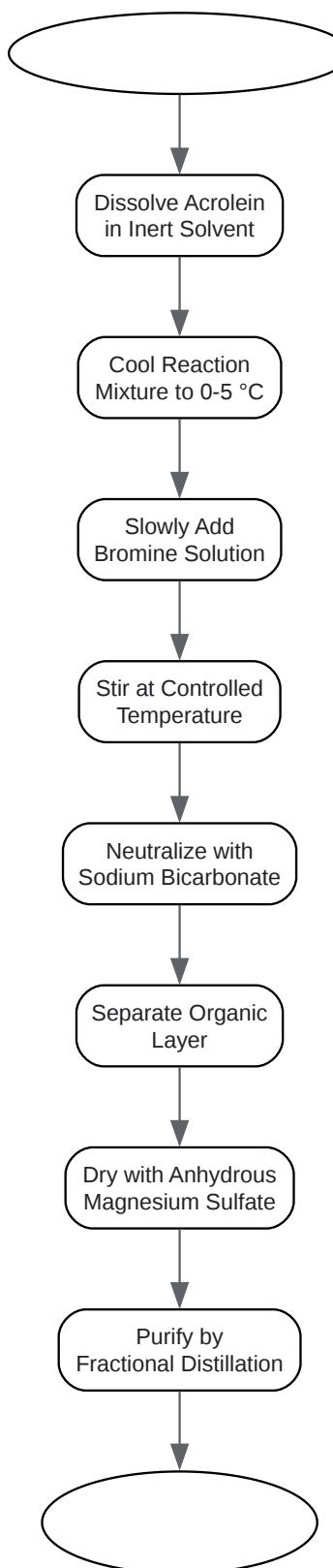
- In a well-ventilated fume hood, dissolve acrolein in an inert solvent within the reaction vessel. The solution should be cooled to a controlled temperature, typically around 0-5 °C, to manage the exothermic nature of the reaction.
- Slowly add molecular bromine, dissolved in the same solvent, to the acrolein solution using the dropping funnel. The addition should be dropwise to maintain the reaction temperature and prevent side reactions.
- After the addition is complete, allow the reaction mixture to stir for a specified period at a controlled temperature to ensure the reaction goes to completion.
- Upon completion, the reaction mixture is typically washed with a neutralizing agent, such as a dilute sodium bicarbonate solution, to remove any unreacted bromine and acidic byproducts.

- The organic layer is then separated, washed with water, and dried over an anhydrous drying agent.
- The solvent is removed under reduced pressure, and the crude **2-Bromoacrolein** is purified by fractional distillation.

Safety Precautions: Acrolein and bromine are toxic and corrosive.[\[1\]](#) All manipulations should be carried out in a fume hood with appropriate personal protective equipment, including gloves and safety goggles.

Logical Workflow for Synthesis

The following diagram illustrates the logical steps involved in the synthesis of **2-Bromoacrolein** from acrolein.

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Caption: Workflow for the synthesis of **2-Bromoacrolein**.

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